

# Physical properties of N-allylpropargylamine (boiling point, density)

Author: BenchChem Technical Support Team. Date: December 2025



## N-Allylpropargylamine: A Technical Guide to its Physical Properties

For Researchers, Scientists, and Drug Development Professionals

### Introduction

N-allylpropargylamine, systematically known as N-prop-2-ynylprop-2-en-1-amine, is a secondary amine containing both an allyl and a propargyl group. Its unique bifunctional nature makes it a valuable building block in organic synthesis, particularly in the construction of nitrogen-containing heterocyclic compounds and as a monomer in polymer chemistry. An understanding of its physical properties is crucial for its effective use in research and development, including for reaction setup, purification, and storage.

This technical guide provides available data on the physical properties of N-allylpropargylamine and details the standard experimental protocols for their determination.

## **Core Physical Properties**

Experimentally determined values for the boiling point and density of N-allylpropargylamine are not readily available in publicly accessible chemical databases. However, computed properties can provide estimations.



Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>9</sub> N	-
Molecular Weight	95.14 g/mol	PubChem
CAS Number	42268-68-8	PubChem
IUPAC Name	N-prop-2-ynylprop-2-en-1- amine	PubChem
Synonyms	Allylpropargylamine, N-(2- Propynyl)-2-propen-1-amine	PubChem

Note: The table presents computed and identifying information. Experimental boiling point and density are not cited in the searched literature.

## Experimental Protocols for Physical Property Determination

Given the absence of readily available experimental data, this section details the standard methodologies for determining the boiling point and density of a liquid amine like N-allylpropargylamine.

### **Determination of Boiling Point**

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For amines, several methods are suitable.

1. Simple Distillation Method:

This method is appropriate for determining the boiling point of a relatively pure liquid sample.

- Apparatus: A standard simple distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, and a thermometer.
- Procedure:



- The N-allylpropargylamine sample (typically >5 mL) is placed in the distilling flask along with boiling chips or a magnetic stir bar to ensure smooth boiling.
- The thermometer is positioned so that the top of the bulb is level with the side arm of the distilling flask leading to the condenser.
- The sample is heated gently.
- The temperature is recorded when the liquid is boiling and a stable temperature is observed on the thermometer as the vapor condenses and collects in the receiving flask.
   This stable temperature is the boiling point.
- The atmospheric pressure should be recorded as the boiling point is pressure-dependent.

#### 2. Thiele Tube Method:

This micro-method is ideal when only a small amount of the substance is available.

- Apparatus: A Thiele tube, a thermometer, a small test tube (Durham tube), and a capillary tube sealed at one end.
- Procedure:
  - A small amount of N-allylpropargylamine is placed in the small test tube.
  - The capillary tube is placed in the test tube with the open end down.
  - The test tube is attached to the thermometer.
  - The assembly is placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).
  - The Thiele tube is heated gently at the side arm.
  - As the temperature rises, a stream of bubbles will emerge from the capillary tube.
  - Heating is stopped, and the apparatus is allowed to cool slowly.



 The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

## **Determination of Density**

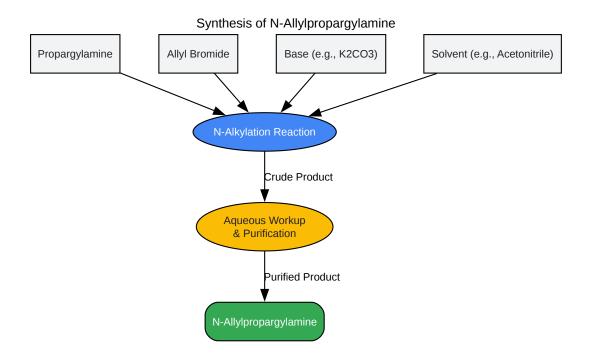
Density is the mass per unit volume of a substance. For liquids, a vibrating tube densimeter provides highly accurate measurements.

- Apparatus: A calibrated vibrating tube densimeter.
- Procedure:
  - The instrument is calibrated using fluids of known density, such as dry air and deionized water.
  - The N-allylpropargylamine sample is injected into the measuring cell of the densimeter, ensuring no air bubbles are present.
  - The instrument measures the oscillation period of the U-shaped tube containing the sample.
  - The density is calculated automatically by the instrument based on the oscillation period and the calibration constants.
  - The temperature of the measurement is precisely controlled by the instrument and must be recorded.

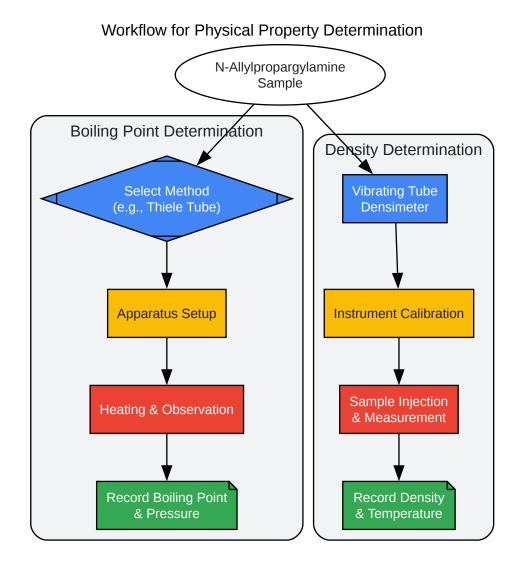
# Visualizations Synthesis of N-Allylpropargylamine

The following diagram illustrates a typical synthetic route to N-allylpropargylamine.









#### Click to download full resolution via product page

To cite this document: BenchChem. [Physical properties of N-allylpropargylamine (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b15364025#physical-properties-of-n-allylpropargylamine-boiling-point-density]

#### **Disclaimer & Data Validity:**







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com